

# A Comprehensive Technical Guide to 1,6-Bis(chlorodimethylsilyl)hexane

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1,6-Bis(chlorodimethylsilyl)hexane

Cat. No.: B080261

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **1,6-Bis(chlorodimethylsilyl)hexane**, a bifunctional organosilane of significant interest in materials science and synthetic chemistry. This document outlines its chemical identity, physicochemical properties, a representative synthetic protocol, and its functional applications, presenting data in a clear and accessible format for laboratory and research professionals.

## Chemical Identity and Nomenclature

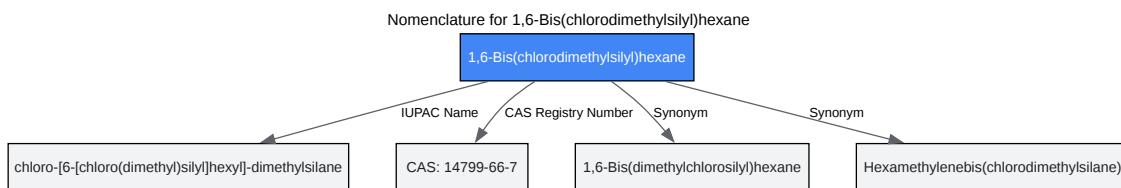
**1,6-Bis(chlorodimethylsilyl)hexane** is a linear organosilane compound featuring a hexane backbone terminated at both ends by chlorodimethylsilyl groups. This bifunctional nature makes it a valuable crosslinking agent and a monomer for the synthesis of silicon-containing polymers.

The standard nomenclature for this compound includes a variety of synonyms used across chemical literature and commercial suppliers. The definitive IUPAC name is chloro-[6-[chloro(dimethylsilyl)hexyl]-dimethylsilane].[1][2][3] A comprehensive list of its identifiers and synonyms is provided below.

Table 1: IUPAC Name and Synonyms

Identifier Type	Value
IUPAC Name	chloro-[6-[chloro(dimethyl)silyl]hexyl]-dimethylsilane[1][2][3]
CAS Number	14799-66-7[1][2][3]
Common Synonyms	1,6-Bis(dimethylchlorosilyl)hexane[3]
	Hexamethylenebis(chlorodimethylsilane)[3]
	Silane, 1,1'-(1,6-hexanediyi)bis[1-chloro-1,1-dimethyl-[3]
	2,9-Dichloro-2,9-dimethyl-2,9-disiladecane[1]

Below is a diagram illustrating the relationship between the common name, IUPAC name, and other identifiers for clarity.



[Click to download full resolution via product page](#)

Caption: Relationship between the common name and other chemical identifiers.

## Physicochemical Properties

The physicochemical properties of **1,6-Bis(chlorodimethylsilyl)hexane** are critical for its handling, storage, and application in various chemical processes. The compound is a

transparent liquid at room temperature.[2] A summary of its key quantitative data is presented in the table below.

Table 2: Physicochemical Data for **1,6-Bis(chlorodimethylsilyl)hexane**

Property	Value
Molecular Formula	C10H24Cl2Si2[1][3]
Molecular Weight	271.37 g/mol [1][3]
Appearance	Transparent liquid[2]
Boiling Point	279.7 °C at 760 mmHg[2]
Flash Point	113.9 °C[2]
Density	0.942 g/mL[2]
Hydrogen Bond Donor Count	0[2]
Hydrogen Bond Acceptor Count	0[2]
Rotatable Bond Count	7[2]

## Synthesis and Experimental Protocols

The primary method for synthesizing **1,6-Bis(chlorodimethylsilyl)hexane** and similar bifunctional organosilanes is through a hydrosilylation reaction. This process involves the addition of a silicon-hydride bond across a carbon-carbon double bond, typically catalyzed by a transition metal complex, such as a platinum-based catalyst.

While a specific, detailed experimental protocol for **1,6-Bis(chlorodimethylsilyl)hexane** is not publicly available, a representative procedure can be outlined based on the synthesis of analogous compounds like 1,6-bis(trichlorosilyl)hexane. The synthesis would involve the reaction of 1,5-hexadiene with chlorodimethylsilane in the presence of a hydrosilylation catalyst.

Representative Experimental Protocol: Synthesis via Hydrosilylation

Objective: To synthesize **1,6-Bis(chlorodimethylsilyl)hexane** by the platinum-catalyzed hydrosilylation of 1,5-hexadiene with chlorodimethylsilane.

Materials:

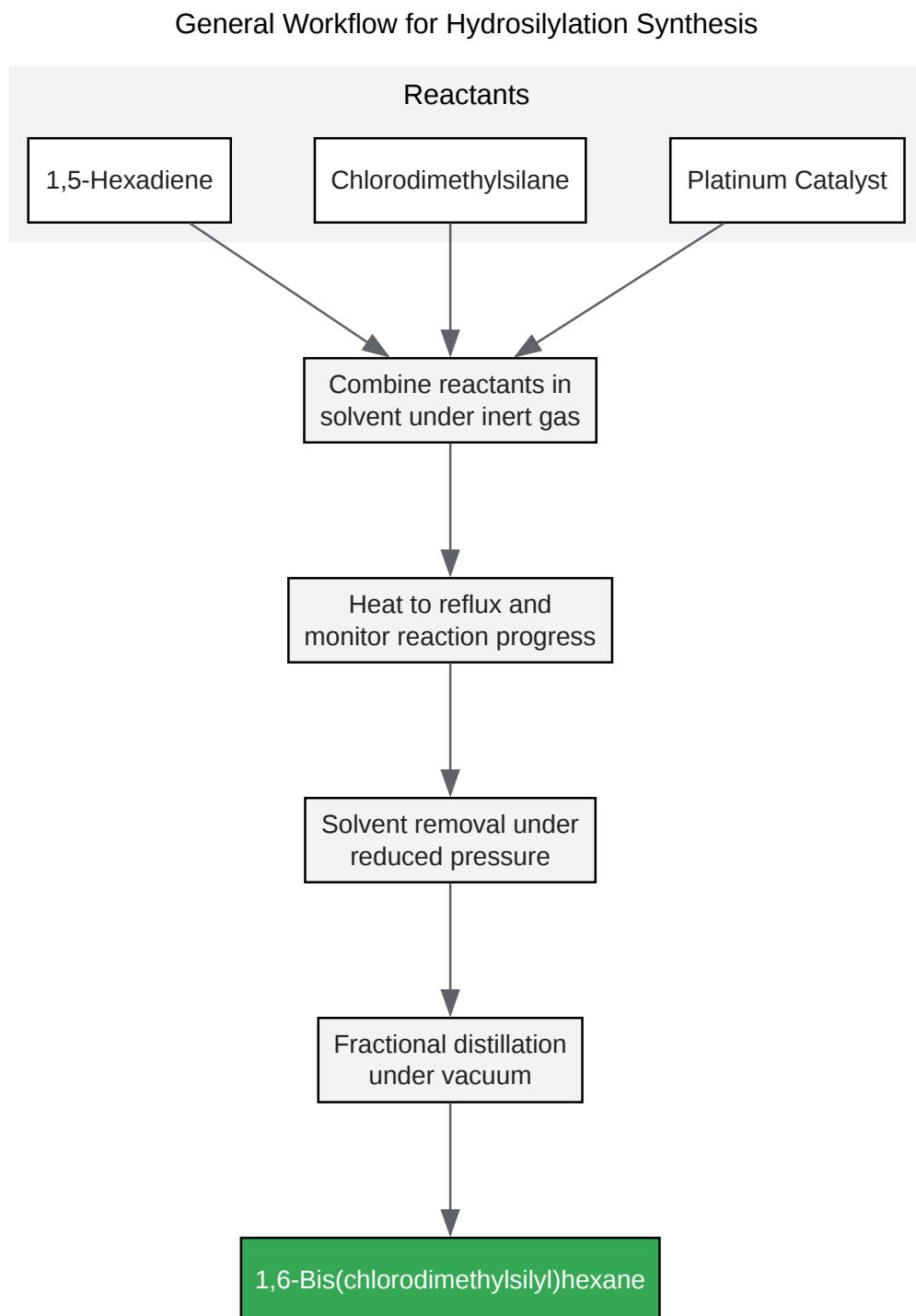
- 1,5-hexadiene
- Chlorodimethylsilane
- Karstedt's catalyst (or another suitable platinum catalyst)
- Anhydrous toluene (or other suitable solvent)
- Inert gas (e.g., argon or nitrogen)

Procedure:

- A reaction flask equipped with a magnetic stirrer, reflux condenser, and an inert gas inlet is charged with 1,5-hexadiene and anhydrous toluene.
- A solution of the platinum catalyst is added to the reaction mixture.
- Chlorodimethylsilane is added dropwise to the stirred solution at a controlled temperature.
- The reaction mixture is then heated to reflux and maintained at this temperature for a specified period, with the reaction progress monitored by techniques such as gas chromatography (GC) or nuclear magnetic resonance (NMR) spectroscopy.
- Upon completion, the reaction mixture is cooled to room temperature.
- The solvent and any excess volatile reactants are removed under reduced pressure.
- The crude product is then purified by fractional distillation under vacuum to yield pure **1,6-Bis(chlorodimethylsilyl)hexane**.

Characterization: The final product's identity and purity can be confirmed using analytical techniques such as  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, Fourier-transform infrared spectroscopy (FTIR), and mass spectrometry. Proton NMR analysis for this compound has been previously reported.

The following diagram illustrates a generalized workflow for this synthetic process.



[Click to download full resolution via product page](#)

Caption: A generalized experimental workflow for the synthesis of **1,6-Bis(chlorodimethylsilyl)hexane**.

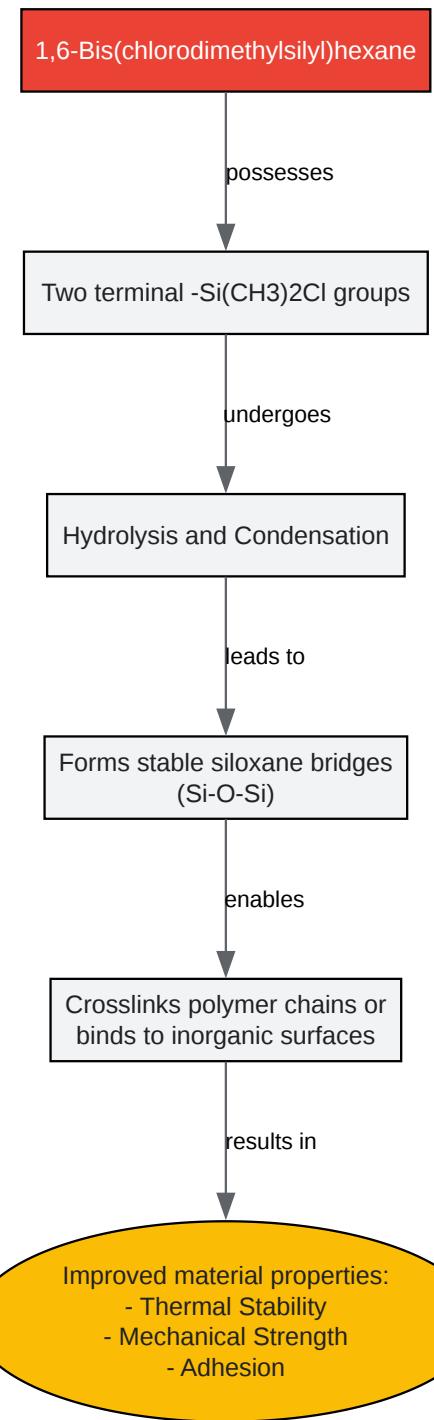
## Applications and Functional Role

Contrary to what might be inferred from a broad search for applications, **1,6-Bis(chlorodimethylsilyl)hexane** is not a therapeutic agent and therefore does not have biological "signaling pathways." Its utility lies in materials science and polymer chemistry, where it functions as a bifunctional crosslinking agent or a monomer.

The two chlorodimethylsilyl groups are reactive sites that can undergo hydrolysis and condensation reactions. This allows the molecule to act as a molecular bridge, connecting polymer chains or binding organic polymers to inorganic substrates. This crosslinking imparts desirable properties to materials, such as enhanced thermal stability, mechanical strength, and durability.

The diagram below illustrates the logical relationship of its functional role as a crosslinking agent.

## Functional Role as a Crosslinking Agent

[Click to download full resolution via product page](#)

Caption: Logical diagram of the functional role of **1,6-Bis(chlorodimethylsilyl)hexane**. of **1,6-Bis(chlorodimethylsilyl)hexane**.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Synthesis of bifunctional disiloxanes via subsequent hydrosilylation of alkenes and alkynes - Chemical Communications (RSC Publishing) [pubs.rsc.org]
- 2. alfa-chemistry.com [alfa-chemistry.com]
- 3. 14799-66-7 CAS MSDS (1,6-BIS(CHLORODIMETHYLSILYL)HEXANE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to 1,6-Bis(chlorodimethylsilyl)hexane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b080261#1-6-bis-chlorodimethylsilyl-hexane-synonyms-and-iupac-name]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)